

Panthenyl ethyl ether irritation potential testing

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Panthenyl ethyl ether

CAS No.: 667-83-4

Cat. No.: S569013

Get Quote

认识Panthenyl Ethyl Ether

Panthenyl Ethyl Ether是一种常用于化妆品行业的合成成分，它是维生素B5（Panthenol）的一种衍生物 [1]。以下是它的一些关键信息汇总：

项目	信息
化学名称	(2R)-N-(3-乙氧基丙基)-2,4-二羟基-3,3-二甲基丁酰胺 [2]
CAS号	667-83-4 [2]
分子式	C ₁₁ H ₂₃ NO ₄ [2]
外观	无色至淡黄色粘稠透明液体 [2]
主要功能	抗静电、头发调理剂 [1]
comedogenic评级	0（不致粉刺） [1]

根据现有资料，**Panthenyl Ethyl Ether**在化妆品中局部使用通常被认为是安全的，且不太可能堵塞毛孔 [1]。不过，任何成分都存在引起个体过敏或刺激的可能，因此进行斑贴测试总是推荐的 [1]。

刺激潜力测试实验设计参考

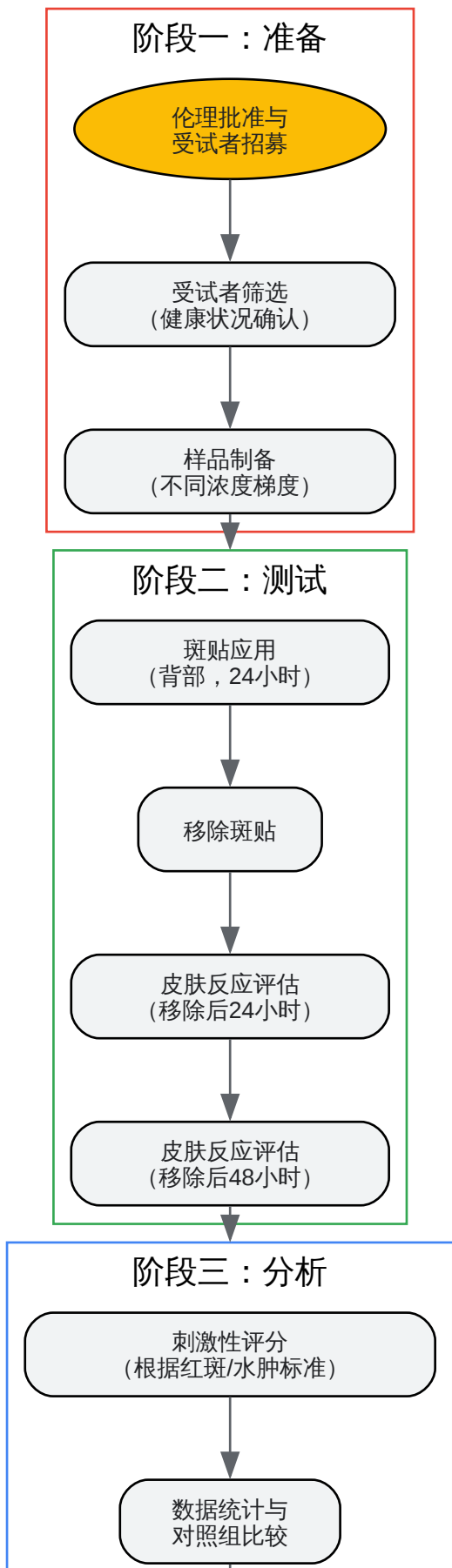
由于缺少公开的直接对比数据，如果您计划自行评估该成分的刺激性和刺激性，可以参考以下基于人体斑贴试验和体外重组人体皮肤模型测试的通用方案。

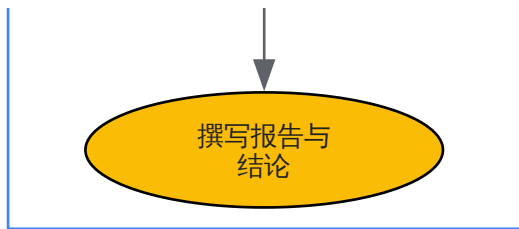
实验方案一：人体重复损伤斑贴试验

这是一种标准的体内测试方法，用于评估成分在人体皮肤上的潜在刺激性。

阶段	描述
1. 受试者筛选	招募符合伦理要求的健康志愿者，并排除有敏感史或相关疾病者。
2. 样品制备	将Panthenyl Ethyl Ether以不同浓度（如0.5%, 2%, 5%）加入凡士林或白矿脂中。设置空白基质作为对照。
3. 斑贴应用	使用斑贴试器，将样品连续贴敷于受试者背部皮肤，持续24小时。
4. 反应评估	在移除斑贴后的24小时和48小时，由专业皮肤科医生根据指定的红斑和水肿评分标准对测试部位进行评分。
5. 数据分析	计算不同浓度组的平均刺激分值，并与对照组和已知刺激性物质（如十二烷基硫酸钠）的数据进行对比。

以下流程图展示了人体重复损伤斑贴试验的完整工作流程：





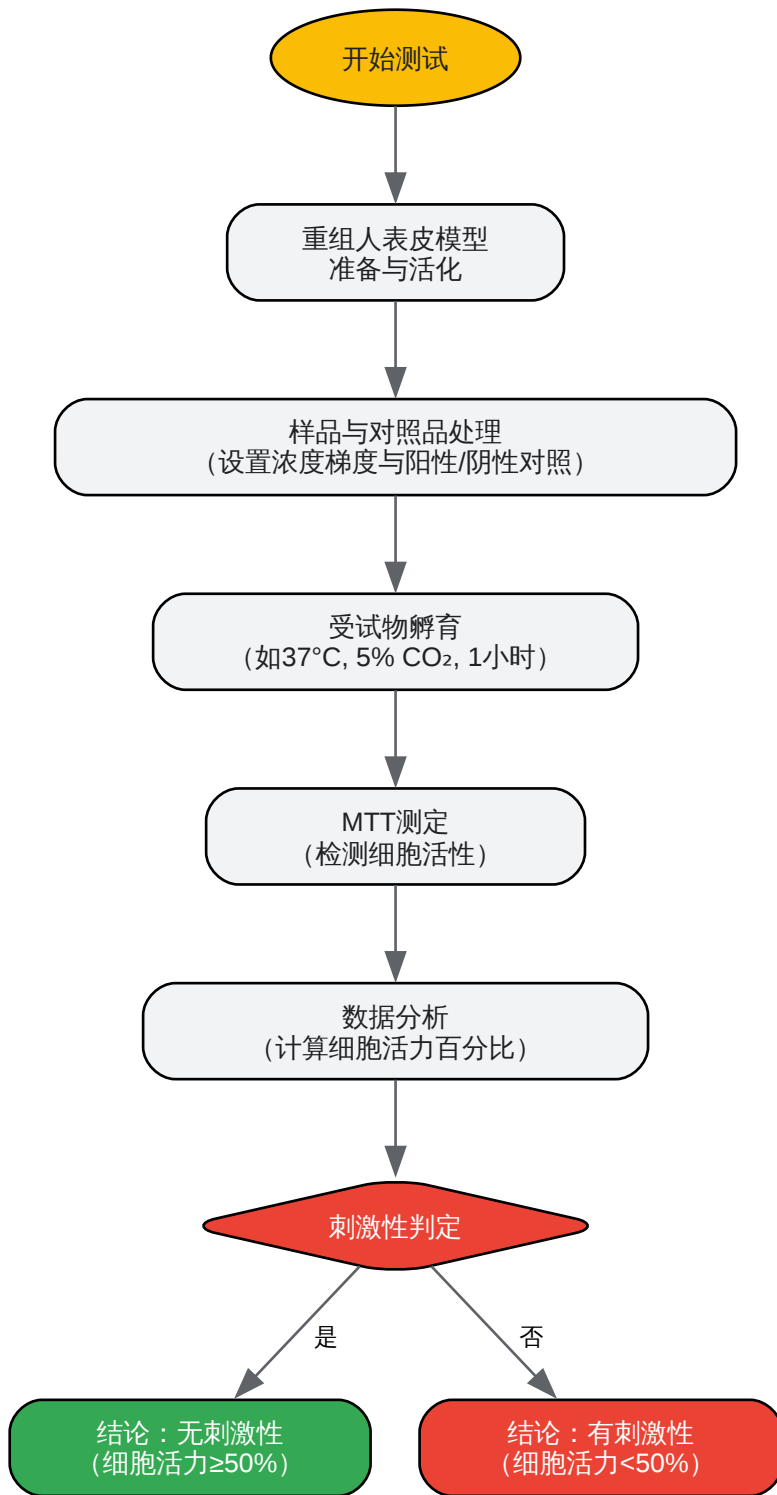
Click to download full resolution via product page

实验方案二：体外皮肤刺激性测试（重组人表皮模型）

这是一种利用体外3D皮肤模型替代动物实验的现代化方法。

阶段	描述
1. 模型准备	获取经过验证的重组人表皮模型（如EpiDerm, EpiSkin），并在标准条件下培养。
2. 受试物处理	将不同浓度的Panthenyl Ethyl Ether（100 μ L）直接施加在模型表面。设置阴性对照（生理盐水）和阳性对照（5% SDS溶液）。
3. 孵育与处理	在37°C、5% CO ₂ 条件下孵育一定时间（如1小时）。随后移除受试物并清洗。
4. 细胞活性测定	孵育结束后，使用MTT assay测定组织模型的细胞活力。细胞活力低于50%通常被认为具有刺激性。
5. 结果判定	根据细胞活力百分比，评估Panthenyl Ethyl Ether的刺激性强度。

以下流程图展示了体外皮肤刺激性测试的完整工作流程：



[Click to download full resolution via product page](#)

总结

总而言之，尽管 **Panthenyl Ethyl Ether** 在常规使用中被认为是低刺激性的，但针对其严格的、与同类成分对比的实验数据目前仍然匮乏。

如果您的研究需要确切的数据，建议直接咨询专业的化学原料供应商或第三方检测机构，他们可能持有更详细的毒理学测试报告 [3] [2]。

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Panthenyl Ethyl Ether: An In-Depth Look at Its Role in Cosmetics – Deascal® [deascal.com]
2. CAS 667-83-4 Pantothenyl ethyl ether - Alfa Chemistry [alfa-chemistry.com]
3. buy high quality D- Panthenyl Ether... - PharmaSources.com Ethyl [pharmasources.com]

To cite this document: Smolecule. [Panthenyl ethyl醚 irritation potential testing]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b569013#panthenyl-ethyl-irritation-potential-testing>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com